

Application Notes and Protocols for HL-8 in Targeted Protein Degradation

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Compound of Interest

Compound Name: *HL-8*

Cat. No.: *B15621262*

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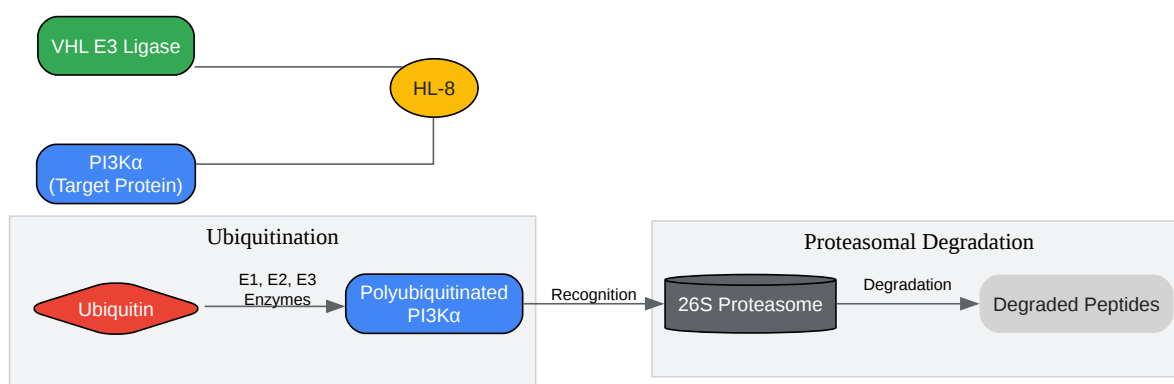
Introduction

Targeted protein degradation (TPD) has emerged as a transformative therapeutic modality, offering the ability to eliminate disease-causing proteins rather than merely inhibiting them. Proteolysis-targeting chimeras (PROTACs) are at the forefront of this technology. These heterobifunctional molecules recruit a specific E3 ubiquitin ligase to a protein of interest (POI), leading to its ubiquitination and subsequent degradation by the proteasome.

HL-8 is a PROTAC designed to target the catalytic alpha subunit of phosphoinositide 3-kinase (PI3K α) for degradation.[1] The PI3K/AKT signaling pathway is a critical regulator of cell growth, proliferation, and survival, and its hyperactivation is a hallmark of many cancers. By degrading PI3K α , **HL-8** offers a compelling strategy to downregulate this oncogenic pathway. These application notes provide a comprehensive overview of **HL-8**, including its mechanism of action, quantitative performance data, and detailed protocols for its application in cancer research.

Mechanism of Action

HL-8 is a heterobifunctional molecule composed of a ligand that binds to PI3K α , a linker, and a ligand that recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase.[1] By simultaneously binding to both PI3K α and VHL, **HL-8** facilitates the formation of a ternary complex. This proximity induces the VHL E3 ligase to polyubiquitinate PI3K α . The polyubiquitin chain acts as a recognition signal for the 26S proteasome, which then degrades the PI3K α protein. This targeted degradation leads to the inhibition of the downstream AKT signaling pathway, resulting in anti-proliferative effects in cancer cells.[1]



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Mechanism of **HL-8** action.

Quantitative Data

The following tables summarize the quantitative data available for **HL-8** and a comparable PI3K α PROTAC degrader. While specific DC50 and Dmax values for **HL-8** are not publicly available, the provided data demonstrates its potent inhibitory and anti-proliferative activities.

Table 1: In Vitro Activity of **HL-8**

Assay Type	Cell Line	Concentration	Result
PI3K α Kinase Inhibition	-	1 nM	49.75% inhibition[1]
Cell Proliferation	HT-29 (Colon Cancer)	10 μ M (72 h)	72.18% inhibition[1]
Cell Proliferation	HCT-116 (Colon Cancer)	10 μ M (72 h)	50.30% inhibition[1]
Cell Proliferation	HeLa (Cervical Cancer)	10 μ M (72 h)	96.33% inhibition[1]
PI3K α Degradation	HeLa	10 μ M (2-24 h)	Significant degradation[1]
pAKT Reduction	HeLa	10 μ M (2-24 h)	Significant reduction[1]

Table 2: Performance of a Reference PI3K α PROTAC Degrader

Compound	Target	DC50	E3 Ligase	Cell Line
PROTAC PI3K α degrader-1	PI3K α	0.08 μ M[2][3]	CRBN	T47D (Breast Cancer)[2][3]

Experimental Protocols

Detailed methodologies for key experiments to evaluate the efficacy of **HL-8** are provided below.

Protocol 1: Western Blot Analysis of PI3K α Degradation

This protocol describes the detection and quantification of PI3K α and phosphorylated AKT (pAKT) levels in cells treated with **HL-8**.

Materials:

- **HL-8**

- Cell lines (e.g., HeLa, HT-29, HCT-116)
- Cell culture medium and supplements
- Phosphate-buffered saline (PBS)
- RIPA lysis buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels and electrophoresis apparatus
- PVDF or nitrocellulose membranes and transfer apparatus
- Blocking buffer (5% non-fat milk or BSA in TBST)
- Primary antibodies: anti-PI3K α , anti-phospho-AKT (Ser473), anti-AKT, and a loading control (e.g., anti- β -actin or anti-GAPDH)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

- Cell Culture and Treatment: Seed cells in 6-well plates and allow them to adhere overnight. Treat the cells with a dose-response of **HL-8** (e.g., 0.1, 1, 10 μ M) or a vehicle control (DMSO) for various time points (e.g., 2, 4, 8, 16, 24 hours).
- Cell Lysis: After treatment, wash the cells with ice-cold PBS and lyse them with RIPA buffer.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA assay.

- **Sample Preparation:** Normalize the protein concentrations and prepare the samples for SDS-PAGE by adding Laemmli sample buffer and boiling.
- **SDS-PAGE and Western Blotting:** Separate the proteins by SDS-PAGE and transfer them to a membrane.
- **Immunoblotting:** Block the membrane and probe with the primary antibodies overnight at 4°C. Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibodies.
- **Detection:** Visualize the protein bands using a chemiluminescent substrate and an imaging system.
- **Data Analysis:** Quantify the band intensities using densitometry software. Normalize the PI3K α and pAKT levels to the loading control and the total AKT levels, respectively. Calculate the percentage of protein degradation relative to the vehicle control.

Protocol 2: Cell Viability Assay

This protocol measures the effect of **HL-8** on the proliferation and viability of cancer cells using a colorimetric assay such as MTT or a luminescent assay like CellTiter-Glo.

Materials:

- **HL-8**
- Cancer cell lines (e.g., HeLa, HT-29, HCT-116)
- 96-well plates
- Cell viability reagent (e.g., MTT, CellTiter-Glo)
- Plate reader (spectrophotometer or luminometer)

Procedure:

- **Cell Seeding:** Seed cells in a 96-well plate at a suitable density and allow them to attach overnight.

- **Compound Treatment:** Treat the cells with a serial dilution of **HL-8** or a vehicle control.
- **Incubation:** Incubate the plate for a predetermined period (e.g., 72 hours).
- **Assay:** Add the cell viability reagent to each well according to the manufacturer's instructions.
- **Measurement:** Measure the absorbance or luminescence using a plate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle-treated control. Plot the data to determine the IC50 value (the concentration of **HL-8** that inhibits cell growth by 50%).

Protocol 3: Proteomics Analysis for Target Selectivity

This protocol outlines a general workflow for a mass spectrometry-based proteomics experiment to assess the selectivity of **HL-8** and identify potential off-target effects.

Materials:

- **HL-8**
- Cell line of interest
- Lysis buffer (e.g., urea-based)
- DTT and iodoacetamide
- Trypsin
- Solid-phase extraction (SPE) cartridges
- LC-MS/MS system

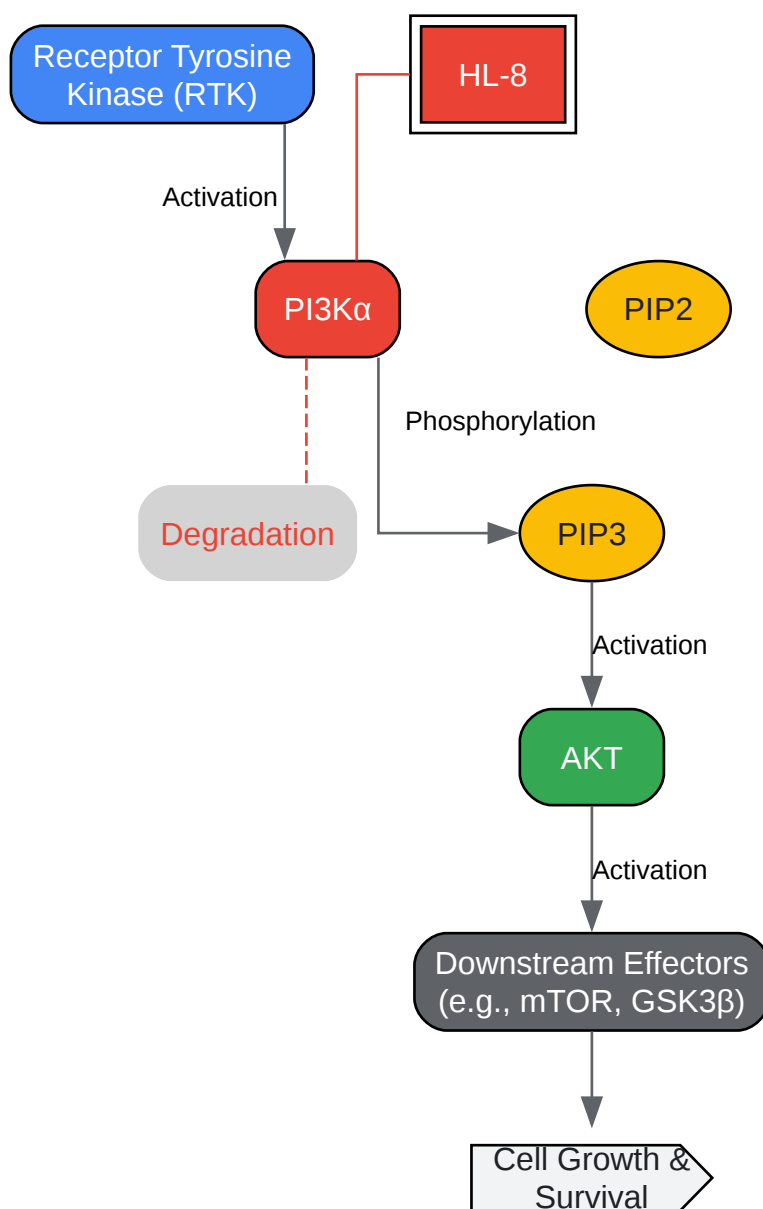
Procedure:

- **Cell Treatment and Lysis:** Treat cells with **HL-8** or a vehicle control. Lyse the cells in a buffer suitable for mass spectrometry.
- **Protein Digestion:** Reduce, alkylate, and digest the proteins into peptides using trypsin.

- Peptide Cleanup: Desalt and concentrate the peptides using SPE cartridges.
- LC-MS/MS Analysis: Analyze the peptide samples using a high-resolution mass spectrometer.
- Data Analysis: Use proteomics software to identify and quantify the proteins in each sample. Compare the protein abundance between the **HL-8**-treated and control samples to identify proteins that are significantly up- or downregulated. This will reveal the on-target degradation of PI3K α and any potential off-target degradation events.

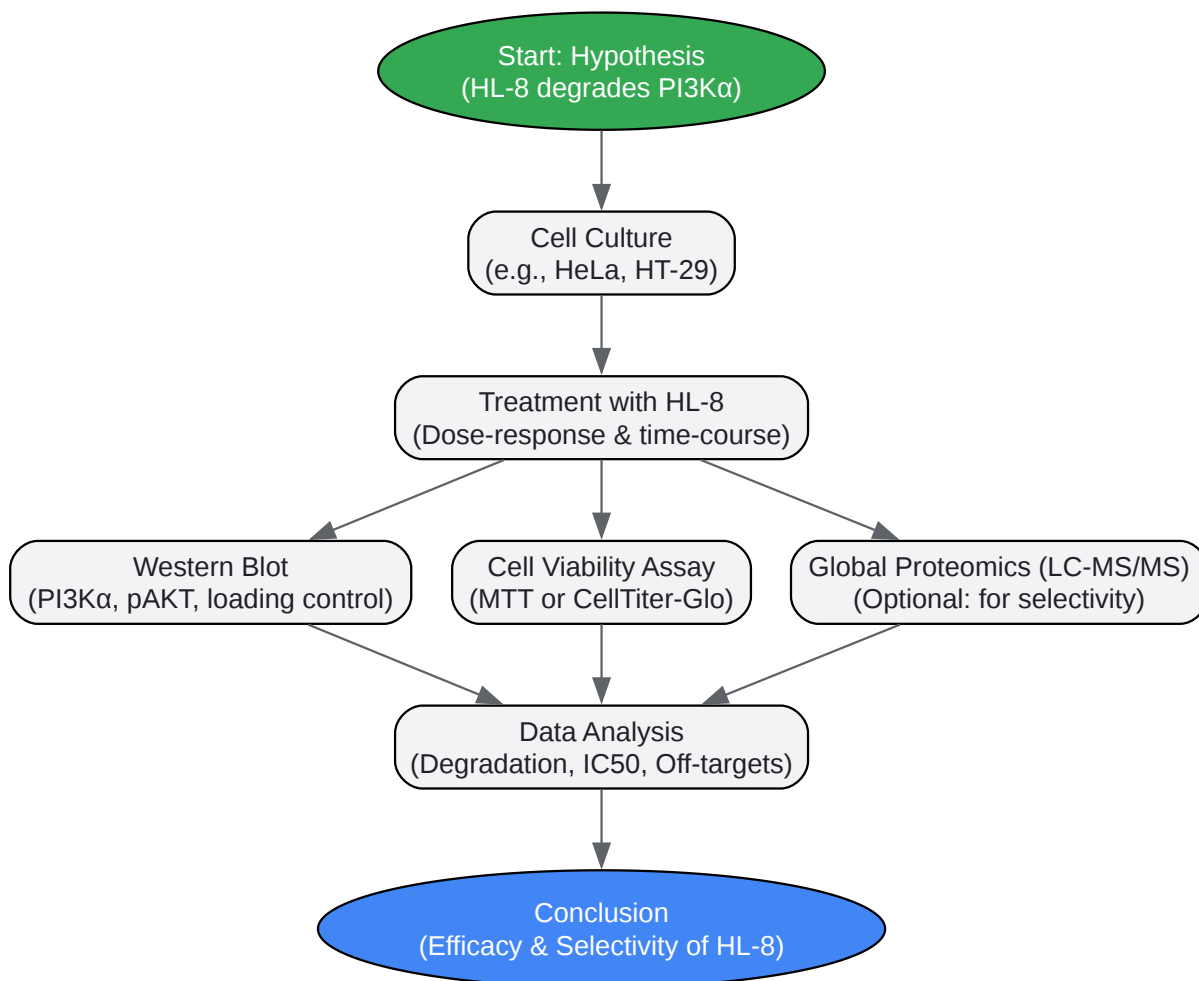
Visualizations

The following diagrams illustrate key concepts and workflows related to the application of **HL-8**.



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PI3K/AKT signaling pathway and the point of intervention by **HL-8**.



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General experimental workflow for evaluating **HL-8**.

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